

Application Notes and Protocols: 1-ethyl-1H-pyrazol-4-ol in Material Science

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Compound of Interest

Compound Name: 1-ethyl-1H-pyrazol-4-ol

CAS No.: 75702-85-1

Cat. No.: B1623945

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the potential applications of **1-ethyl-1H-pyrazol-4-ol** in the burgeoning field of material science. While direct applications of this specific molecule are not yet extensively documented, its constituent functional moieties—the pyrazole core, the N-ethyl group, and the C4-hydroxyl group—suggest significant promise in the development of advanced functional materials. This document extrapolates from the known chemistry of analogous pyrazole derivatives to propose detailed protocols for the synthesis of **1-ethyl-1H-pyrazol-4-ol** and its subsequent utilization in the creation of novel polymers and metal-organic frameworks (MOFs). The underlying chemical principles and the rationale for experimental design are elucidated to provide a robust framework for researchers exploring this novel chemical space.

Introduction: The Untapped Potential of a Functionalized Pyrazole

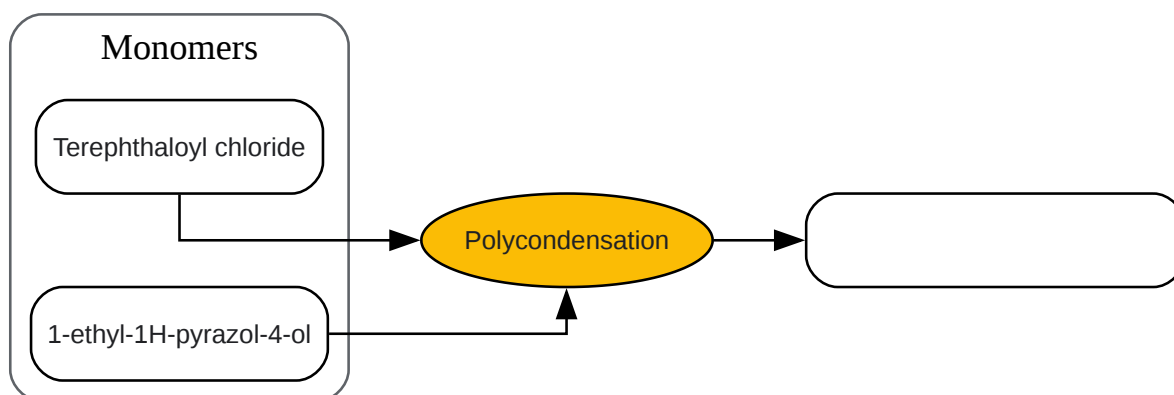
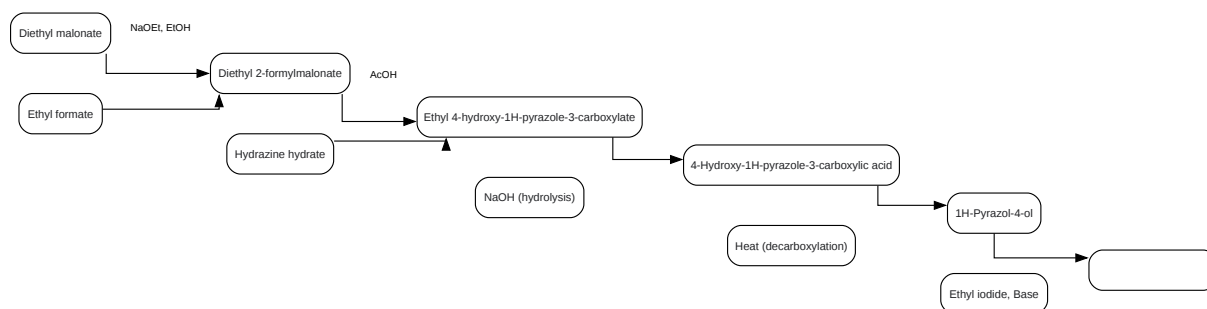
The pyrazole nucleus is a well-established pharmacophore in medicinal chemistry, but its utility extends far beyond the realm of drug discovery.^{[1][2]} The unique electronic properties, thermal stability, and versatile functionalization potential of the pyrazole ring make it an attractive building block for advanced materials.^[3] Pyrazole derivatives have found applications in organic electronics, such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs), as well as in the construction of porous coordination polymers and metal-organic frameworks (MOFs).^{[3][4]}

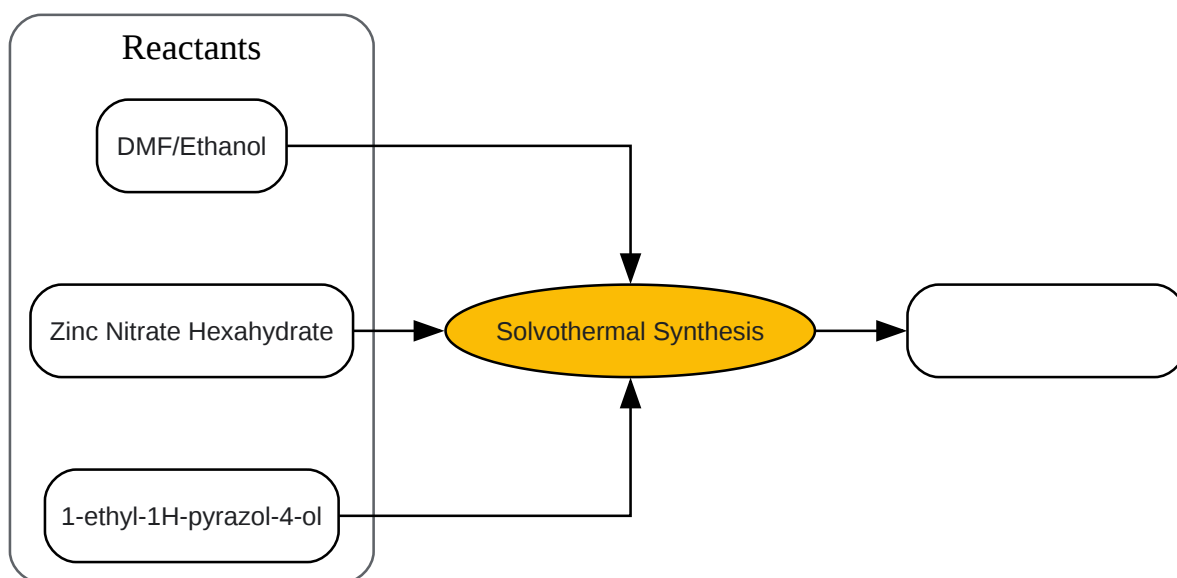
1-ethyl-1H-pyrazol-4-ol is a particularly intriguing, yet underexplored, derivative. The strategic placement of a hydroxyl group at the 4-position provides a reactive handle for polymerization and a coordination site for metal ions, while the N-ethyl group can enhance solubility and influence the solid-state packing of derived materials. This guide will provide a scientifically grounded exploration of how this molecule can be leveraged to create next-generation materials.

Synthesis of 1-ethyl-1H-pyrazol-4-ol: A Proposed Protocol

The synthesis of **1-ethyl-1H-pyrazol-4-ol** can be envisioned through a two-step process: the formation of the pyrazole ring followed by N-alkylation. A common and effective method for pyrazole synthesis is the Knorr pyrazole synthesis, which involves the condensation of a 1,3-dicarbonyl compound with a hydrazine.^[5]

Proposed Synthetic Pathway





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